

Pimozide-d4: An In-depth Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pimozide-d4

Cat. No.: B8089343

[Get Quote](#)

This guide provides a comprehensive overview of the safety data for **Pimozide-d4**, a deuterated analog of the antipsychotic drug Pimozide. The information is intended for researchers, scientists, and drug development professionals to ensure the safe handling and use of this compound in a laboratory setting.

Core Safety Data

The following tables summarize the key quantitative safety and physical-chemical properties of **Pimozide-d4** and its parent compound, Pimozide.

Physical and Chemical Properties

Property	Value	Reference
Pimozide-d4		
Molecular Formula	C ₂₈ H ₂₅ D ₄ F ₂ N ₃ O	[1]
Molecular Weight	465.6 g/mol	[1]
IUPAC Name	3-[1-[4-(4-fluorophenyl)-4-(2,3,5,6-tetradeuterio-4-fluorophenyl)butyl]piperidin-4-yl]-1H-benzimidazol-2-one	[1]
CAS Number	1803193-57-8	[2]
Pimozide (for comparison)		
Molecular Formula	C ₂₈ H ₂₉ F ₂ N ₃ O	[3][4]
Molecular Weight	461.55 g/mol	[3]
Melting Point	214-218 °C	[5]
Solubility in Water	< 0.01 mg/mL	
LogP	6.3	[5]

Toxicological Data

Test	Species	Route	Value	Classification	Reference
Pimozide-d4					
Acute Toxicity	-	Oral	-	Harmful if swallowed (Category 4)	[2]
Pimozide (for comparison)					
LD50	Rat	Oral	1100 mg/kg	Harmful if swallowed	
LD50	Mouse	Oral	228 mg/kg	Harmful if swallowed	[5]

Hazard Identification and Precautionary Measures

Pimozide-d4 is classified as harmful if swallowed.[2] Standard precautionary measures should be followed to minimize exposure.

GHS Hazard Information

- Hazard Statement: H302 - Harmful if swallowed.[2]
- Signal Word: Warning[2]
- Pictogram: GHS07 (Exclamation Mark)[2]

Precautionary Statements

- Prevention:
 - P264: Wash hands and any exposed skin thoroughly after handling.[2]
 - P270: Do not eat, drink or smoke when using this product.[2]
- Response:

- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2]
- P330: Rinse mouth.[2]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Protocols

The acute oral toxicity of **Pimozide-d4**, leading to its classification as "Harmful if swallowed," is determined using standardized methodologies. The most relevant and widely accepted protocol is the OECD Guideline for the Testing of Chemicals, Test No. 423: Acute Oral Toxicity - Acute Toxic Class Method.[6][7][8]

OECD Guideline 423: Acute Toxic Class Method

This method is a stepwise procedure using a small number of animals to obtain sufficient information on the acute toxicity of a substance to enable its classification.[6]

Principle of the Test: The test substance is administered orally to a group of experimental animals at one of a series of fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).[9] The initial dose is selected based on a preliminary assessment of the substance's toxicity. The outcome of the initial dose group (mortality or survival) determines the next dose level to be tested. This process continues until the toxicity class of the substance can be determined.[6]

Experimental Procedure:

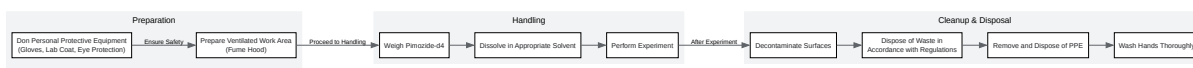
- **Animal Selection:** Healthy, young adult rodents (typically female rats) are used.[10]
- **Fasting:** Animals are fasted (food, but not water, is withheld) overnight before dosing.[6]
- **Dose Administration:** The test substance is administered as a single dose by gavage.[6]
- **Observation Period:** Animals are observed for a total of 14 days.[10] Special attention is given during the first 4 hours after dosing, and then daily thereafter.[10]

- Clinical Observations: Observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior.[6]
- Body Weight: Animal weights are recorded weekly.[10]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[10]

Data Analysis and Interpretation: The classification of the substance is based on the number of animal mortalities at specific dose levels, as defined by the Globally Harmonised System (GHS).[8]

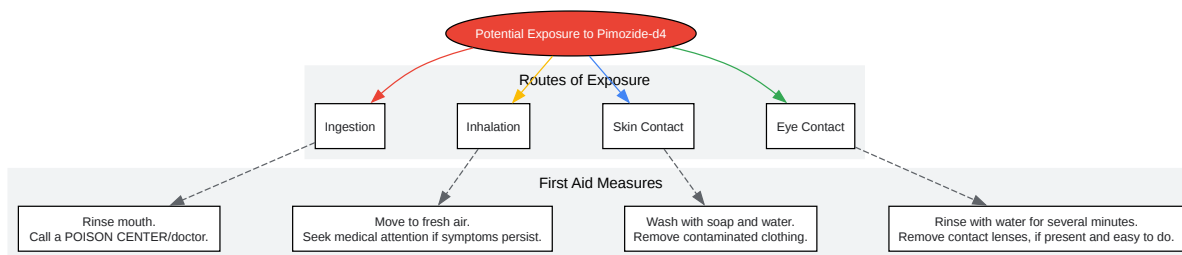
Visualized Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key workflows and logical relationships for the safe handling and emergency response related to **Pimozide-d4**.



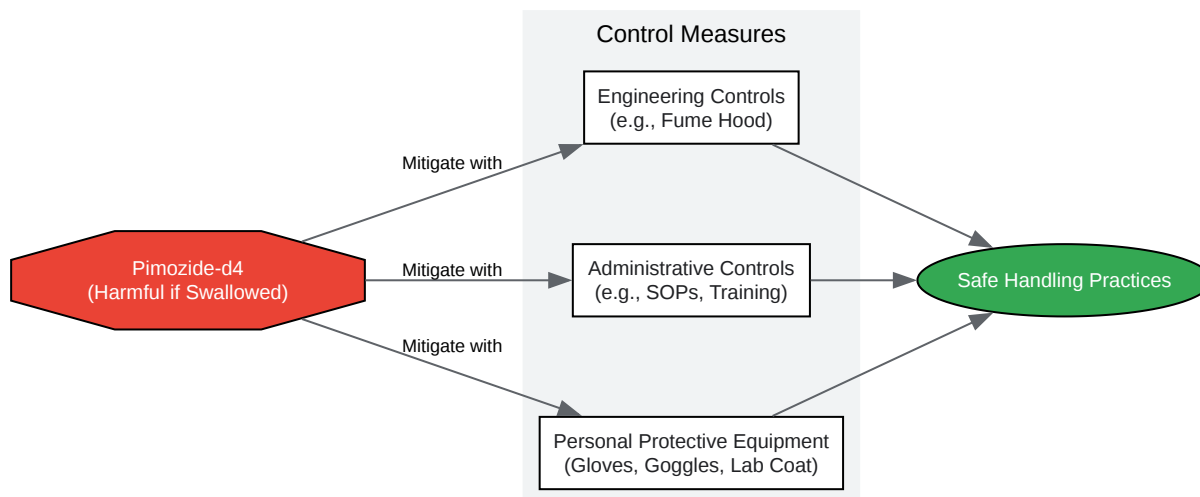
[Click to download full resolution via product page](#)

Safe Handling Workflow for **Pimozide-d4**



[Click to download full resolution via product page](#)

First Aid Response to **Pimozide-d4** Exposure



[Click to download full resolution via product page](#)

Risk Management Hierarchy for **Pimozide-d4**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pimozide-d4 | C₂₈H₂₉F₂N₃O | CID 145925659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Pimozide | C₂₈H₂₉F₂N₃O | CID 16362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 8. researchgate.net [researchgate.net]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- To cite this document: BenchChem. [Pimozide-d4: An In-depth Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8089343#pimozide-d4-safety-data-sheet-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com